

Reported Pharmacokinetic and Pharmacodynamic Parameters

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Compound Focus: Allylescaline

CAS No.: 39201-75-7

Cat. No.: S984022

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Parameter	Allylescaline (Anecdotal Reports)	Mescaline (Clinical Data)
Common Doses	20–35 mg [1]	100–800 mg [2] [3]
Onset of Action	10–50 minutes [1]	~1 hour [2]
Time to Peak Effect	~1–1.25 hours [1]	~2 hours (Cmax) [2] [3]
Duration of Action	8–12 hours [1]	6.4–14 hours (dose-dependent) [3]
Elimination Half-Life	Not reported	~3.5 hours [2] [3]
Key Metabolites	Not reported	3,4,5-Trimethoxyphenylacetic acid [2]
Primary Elimination Route	Not reported	Renal (53% as parent compound, 31% as main metabolite) [2]

Experimental Protocols from Mescaline Studies

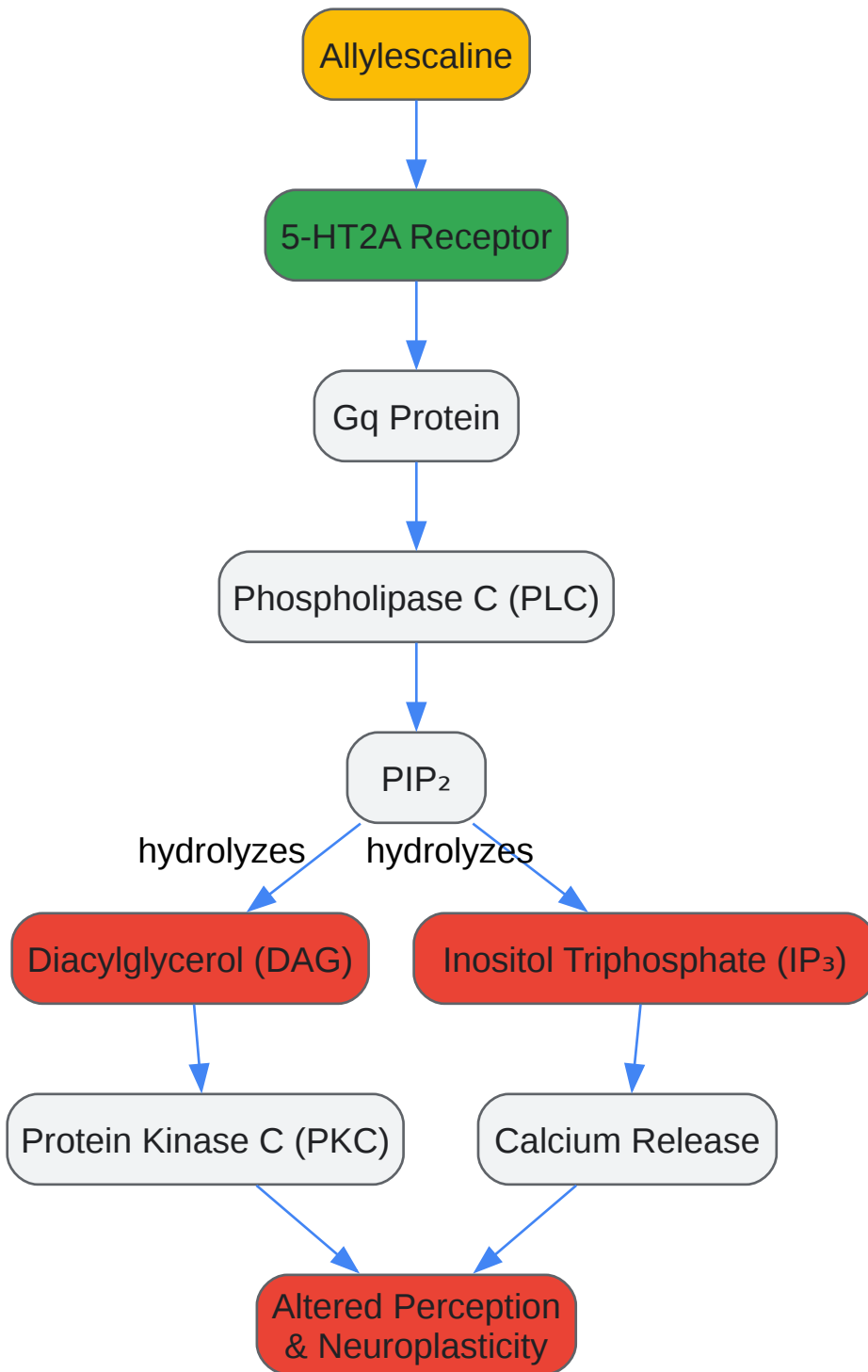
The lack of clinical data on **allylescaline** means that current understanding relies heavily on studies of mescaline. The following methodology from recent clinical trials on mescaline can serve as a reference for

future investigations into its analogs [2] [3].

- **Study Design:** Randomized, double-blind, placebo-controlled, crossover design.
- **Participants:** Healthy adults (e.g., n=49 across two studies), with screening for physical and mental health.
- **Dosing:** Administration of single oral doses (e.g., 100 mg, 200 mg, 400 mg, 800 mg) of mescaline hydrochloride in capsules.
- **Blood Sampling:** Intensive sampling over 24-30 hours (e.g., 0, 0.5, 1, 1.5, 2, 3, 4, 5, 6, 8, 10, 12, 14, 16, 20, 24, 30 hours post-dose) to define the concentration-time curve.
- **Pharmacokinetic Analysis:** Use of compartmental modeling (e.g., one-compartment model with first-order absorption and elimination) to estimate parameters like half-life, C_{max}, T_{max}, and clearance.
- **Urinary Recovery:** Collection of urine over 24-30 hours to measure the fraction of the dose excreted as unchanged parent drug and primary metabolites.

Pharmacological Pathway of Phenethylamine Psychedelics

Based on the mechanism of action of classic serotonergic psychedelics like mescaline, the following diagram illustrates the proposed signaling pathway for **allylescaline** [2] [4] [3].



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Key Research Gaps and Future Directions

The primary challenge is the absence of controlled pharmacokinetic data for **allylescaline**. Future research should focus on:

- **Determining Basic PK Parameters:** Establishing the elimination half-life, volume of distribution, and clearance through controlled studies.
- **Metabolite Identification:** Identifying and characterizing the major metabolites of **allylescaline** and their activity.
- **Dose-Exposure-Response Relationship:** Linking measured plasma concentrations to the intensity and duration of subjective effects.
- **Formal Safety Profile:** Documenting vital sign changes and adverse effects in a systematic manner.

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References

1. Allylescaline - Wikipedia [en.wikipedia.org]
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3. Acute dose-dependent effects of mescaline in a double- ... [nature.com]
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[<https://www.smolecule.com/products/b984022#allylescaline-pharmacokinetics-onset-duration-half-life>]

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